

Triethylsilanol: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Triethylsilanol

Cat. No.: B1199358

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CAS Number: 597-52-4

This technical guide provides an in-depth overview of **triethylsilanol** ((C₂H₅)₃SiOH), a versatile organosilicon compound. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, applications, and safety.

Core Properties and Data

Triethylsilanol is a colorless liquid at room temperature.^[1] It is characterized by a silicon atom bonded to three ethyl groups and one hydroxyl group, making it a member of the silanol family. ^[1] This structure imparts properties that make it a valuable reagent in various chemical transformations.

Physicochemical Properties

The key physicochemical properties of **triethylsilanol** are summarized in the table below for easy reference and comparison.

Property	Value	References
CAS Number	597-52-4	[2]
Molecular Formula	C ₆ H ₁₆ OSi	[2]
Molecular Weight	132.28 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3]
Density	0.864 g/mL at 25 °C	[4]
Boiling Point	154-158 °C (at 760 mmHg)	[4]
86-87 °C (at 33 mmHg)	[4]	
Refractive Index	n ₂₀ /D 1.433	[4]
Flash Point	57 °C (134.6 °F) - closed cup	[4]
Solubility	Good solubility in anhydrous organic solvents, ethers, and aromatic hydrocarbons. Practically insoluble in water.	[3]

Toxicological Data

To date, specific LD50 and LC50 values for **triethylsilanol** are not readily available in publicly accessible literature. However, information on related compounds and general safety assessments provide guidance on its toxicological profile. Organic silicon compounds are generally considered to have low toxicity.[5]

General Safety Information:

- Irritation: May cause irritation to the skin, eyes, and respiratory tract.[6]
- Ingestion: May be harmful if swallowed.[6]
- Flammability: Flammable liquid and vapor.[6]

For the related compound, triethylsilane, an oral LD50 in rats has been reported as >2000 mg/kg, and an inhalation LC50 in rats is >21.3 mg/L for a 4-hour exposure.[7] The acute

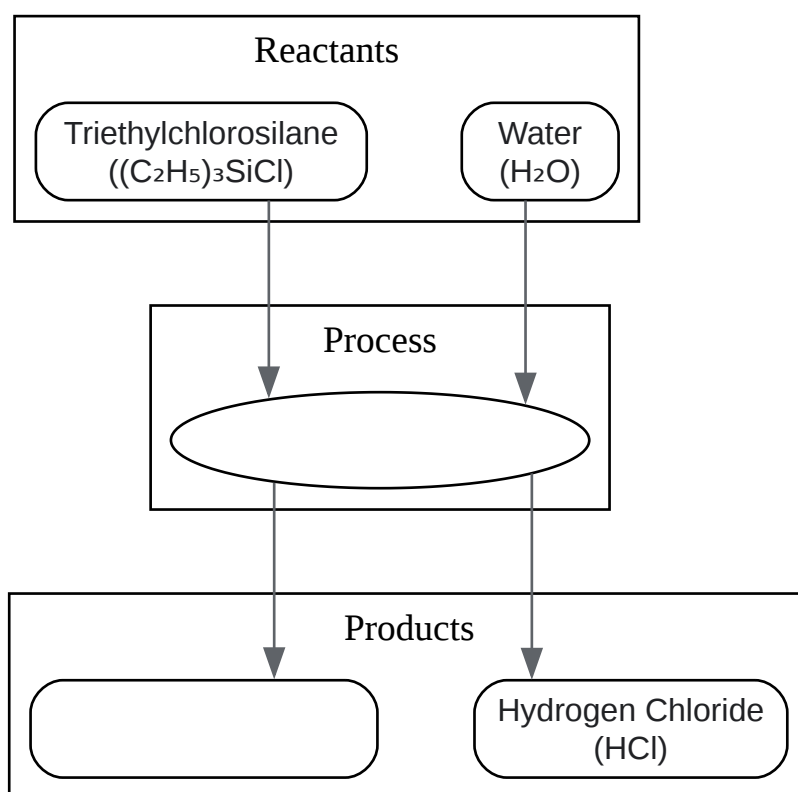
inhalation toxicity of chlorosilanes, which hydrolyze to silanols, is largely attributed to the chlorine content and the resulting hydrogen chloride.[8]

Synthesis and Reactions

Triethylsilanol is most commonly synthesized through the hydrolysis of triethylchlorosilane. It can also be prepared by the reduction of triethylchlorosilane using reducing agents like lithium aluminum hydride.[3]

General Synthesis Workflow

The general workflow for synthesizing **triethylsilanol** from triethylchlorosilane is a straightforward hydrolysis reaction. This process can be visualized as follows:



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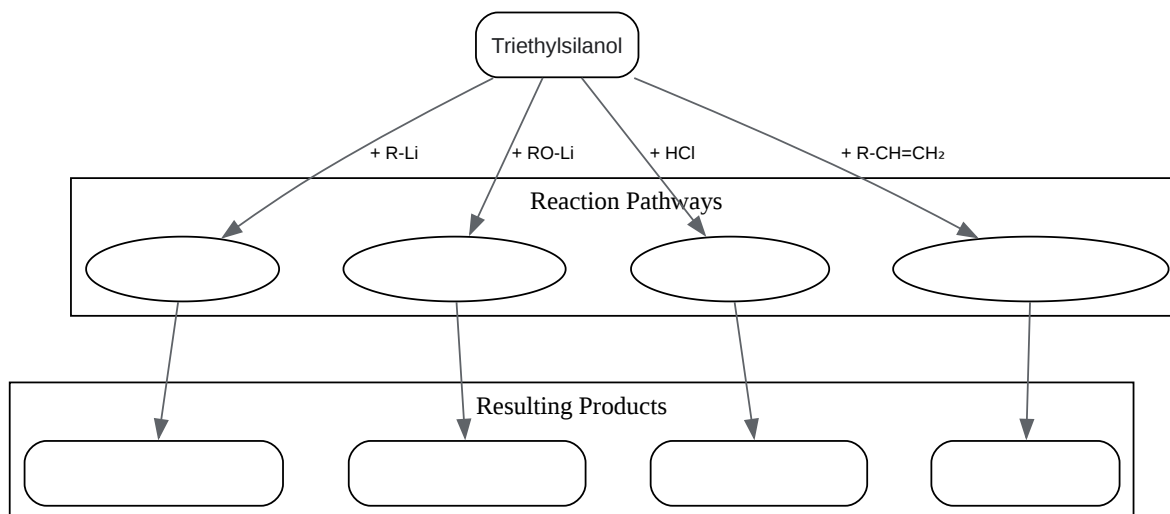
General Synthesis of **Triethylsilanol** via Hydrolysis.

Key Chemical Reactions

Triethylsilanol participates in a variety of chemical reactions, making it a versatile intermediate in organic synthesis.

- Reaction with Water: In the presence of alkaline water, the Si-H bond can break.[3]
- Reaction with Alkyl and Alkoxy Lithium: It reacts with alkyl lithium to form alkyl-substituted silanes and with alkoxy lithium to produce triethyl alkoxy silanes.[3]
- Reaction with Hydrogen Chloride: In the presence of a catalyst like aluminum chloride, it can be converted back to triethylchlorosilane.[3]
- Addition Reactions: With a platinum catalyst, it can undergo addition reactions with alkenes.[3]

The following diagram illustrates these key reactive pathways:



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